

physical properties of propyl tosylate

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Compound of Interest

Compound Name: *N*-Propyl-*p*-toluenesulfonamide

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An In-depth Technical Guide on the Physical Properties of Propyl Tosylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Propyl tosylate (propyl 4-methylbenzenesulfonate), a significant organic compound, serves as a versatile reagent and intermediate in numerous organic syntheses, including the development of pharmaceutical agents. A thorough understanding of its physical properties is paramount for its effective application, purification, and handling. This technical guide provides a comprehensive overview of the key physical and spectroscopic properties of propyl tosylate. It includes tabulated quantitative data, detailed experimental protocols for the determination of these properties, and a logical diagram illustrating its common synthetic route.

Chemical Identity

- IUPAC Name: propyl 4-methylbenzenesulfonate
- Synonyms: Propyl *p*-toluenesulfonate, *n*-Propyl tosylate, 4-Methylbenzenesulfonic acid propyl ester
- CAS Number: 599-91-7[1][2]
- Molecular Formula: C₁₀H₁₄O₃S[1][2]
- Molecular Weight: 214.28 g/mol [1][2]

- Chemical Structure:

Physical Properties

The physical properties of propyl tosylate are summarized in the table below. These characteristics are essential for its handling, storage, and use in various chemical reactions and purification processes.

Property	Value	Reference(s)
Appearance	Clear light yellow liquid	[1][3][4]
Melting Point	< -20 °C	[1][3][5][6]
Boiling Point	140 °C at 2 mmHg320.8 °C at 760 mmHg	[1][3][4][6][7]
Density	1.146 - 1.15 g/cm ³	[3][5][7]
Refractive Index (n _{20/D})	1.5065 - 1.5085	[1][3][5][6]
Solubility	Insoluble in water; Soluble in ethanol, dichloromethane, ether	[8][9]
Flash Point	147.8 °C	[3][5][7]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of propyl tosylate.

Spectrum Type	Key Features	Reference(s)
¹ H NMR	Expected signals: Aromatic protons (AA'BB' system, ~7.4-7.8 ppm), -OCH ₂ - protons (triplet, ~4.0 ppm), -CH ₂ - protons (sextet, ~1.7 ppm), -CH ₃ protons of propyl group (triplet, ~1.0 ppm), and -CH ₃ protons of tosyl group (singlet, ~2.4 ppm).	[10] [11] [12]
¹³ C NMR	Expected signals: Aromatic carbons (~127-145 ppm), -OCH ₂ - carbon (~70 ppm), -CH ₂ - carbon (~22 ppm), -CH ₃ carbon of propyl group (~10 ppm), and -CH ₃ carbon of tosyl group (~21 ppm).	[7] [11]
Infrared (IR)	Characteristic peaks: S=O stretching (~1350 and 1170 cm ⁻¹), C-O stretching (~1000 cm ⁻¹), aromatic C=C stretching (~1600 cm ⁻¹), and C-H stretching (~2850-3000 cm ⁻¹).	[10] [13]
Mass Spectrometry (MS)	Major fragmentation peaks (m/z): 91 (tropylium ion), 155 (tosyl cation), 172 (loss of propene).	[10]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid organic compounds like propyl tosylate.

Boiling Point Determination (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid at atmospheric or reduced pressure.

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or silicone oil (for Thiele tube)

Procedure:

- Place a few milliliters of propyl tosylate into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the Thiele tube or heating block. The heating oil in the Thiele tube should not be above the level of the propyl tosylate.
- Heat the apparatus slowly and gently.[\[14\]](#)[\[15\]](#)
- As the temperature approaches the boiling point, a slow stream of bubbles will emerge from the capillary tube.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary's open end.[\[14\]](#)

- Record the temperature when the liquid begins to enter the capillary tube upon cooling. This is a more accurate measure of the boiling point.^{[15][16]}

Density Measurement (Pycnometer Method)

A pycnometer is a flask with a specific volume used for precise density measurements.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to ± 0.001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it (m_2).
- Empty and dry the pycnometer again.
- Fill the pycnometer with propyl tosylate, bring it to the same temperature in the water bath, dry the exterior, and weigh it (m_3).
- The density (ρ) is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Refractive Index Measurement

The refractive index is a fundamental physical property that can be measured with high precision using a refractometer.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath (if the refractometer is not temperature-controlled)
- Dropper or pipette
- Lint-free tissue
- Calibration standard (e.g., distilled water)

Procedure:

- Turn on the refractometer and the light source. If necessary, circulate water from the constant temperature bath (e.g., 20°C) through the prisms.
- Clean the surfaces of the measuring and illuminating prisms with a suitable solvent (e.g., ethanol or acetone) and a soft, lint-free tissue.
- Calibrate the instrument using a standard of known refractive index, such as distilled water.
- Place a few drops of propyl tosylate onto the surface of the lower prism using a clean dropper.^[6]
- Close the prisms firmly.
- Look through the eyepiece and turn the adjustment knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If necessary, adjust the chromaticity compensator to eliminate any color fringes.
- Read the refractive index value from the scale.^[6]

Solubility Determination

A systematic approach is used to determine the solubility of a compound in various solvents.

Apparatus:

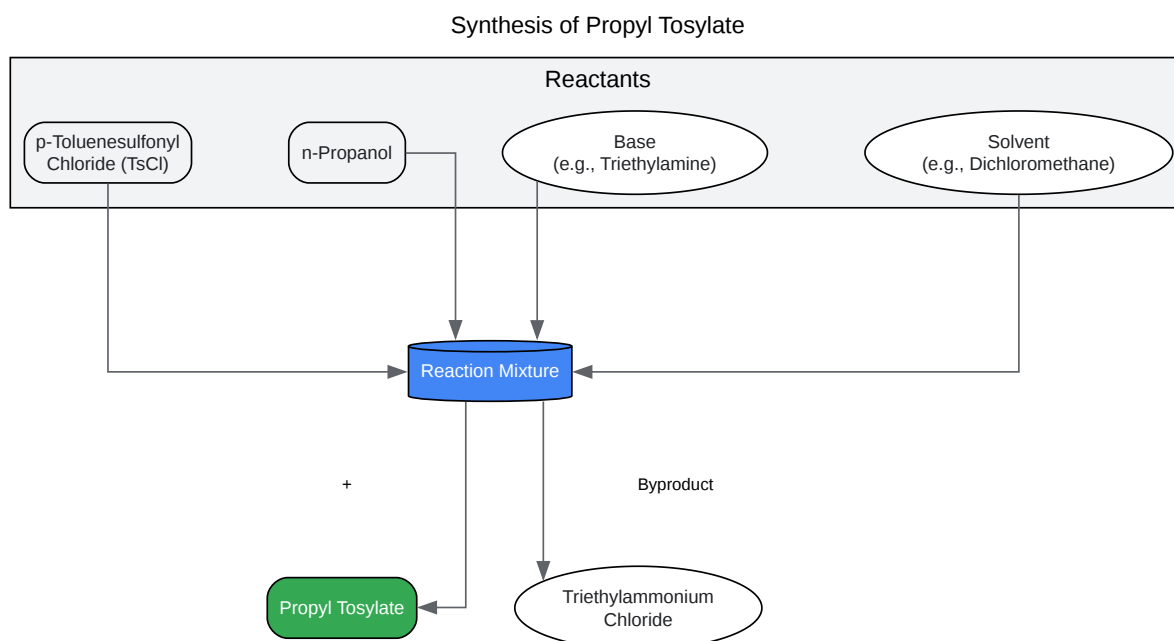
- Small test tubes
- Vortex mixer or stirring rod
- Measuring cylinders or pipettes
- Solvents: water, 5% NaOH solution, 5% NaHCO₃ solution, 5% HCl solution, concentrated H₂SO₄, and an organic solvent (e.g., ethanol or dichloromethane).

Procedure:

- **Water Solubility:** Add approximately 25 mg of propyl tosylate to 0.75 mL of water in a test tube. Shake vigorously. If it dissolves, it is water-soluble. Propyl tosylate is known to be insoluble in water.[8][17]
- **5% HCl Solubility:** To a fresh sample, add 0.75 mL of 5% HCl. Shake well. Lack of solubility indicates the absence of a basic functional group (like an amine).[17]
- **5% NaOH and 5% NaHCO₃ Solubility:** To fresh samples, add 0.75 mL of 5% NaOH and 5% NaHCO₃ respectively. Shake well. Lack of solubility indicates the absence of acidic functional groups.[17]
- **Organic Solvent Solubility:** Test the solubility in organic solvents like ethanol and dichloromethane by adding the solute to the solvent in small portions and observing for dissolution. Propyl tosylate is soluble in these solvents.[9]

Synthesis Workflow

Propyl tosylate is typically synthesized by the reaction of p-toluenesulfonyl chloride with n-propanol. This reaction is an example of O-tosylation of an alcohol.[18] The presence of a base, such as triethylamine or pyridine, is required to neutralize the hydrochloric acid byproduct.[19]



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Caption: Synthesis of Propyl Tosylate from p-Toluenesulfonyl Chloride and n-Propanol.

Safety and Handling

Propyl tosylate should be handled with care in a well-ventilated area, preferably a fume hood. It is advisable to wear personal protective equipment, including safety goggles, gloves, and a lab coat. It is known to be a skin and eye irritant. Store in a cool, dry place away from incompatible materials.

This document is intended for informational purposes for qualified professionals and is based on publicly available data. Appropriate safety precautions should always be taken when handling chemical substances.

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